

Akr1C3-IN-14 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Akr1C3-IN-14

Cat. No.: B15576493

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Application Notes and Protocols for Akr1C3-IN-14

For Researchers, Scientists, and Drug Development Professionals

Introduction

Akr1C3-IN-14 is a small molecule inhibitor of Aldo-Keto Reductase Family 1 Member C3 (AKR1C3), an enzyme implicated in the progression of various cancers, particularly hormone-dependent malignancies like prostate and breast cancer. AKR1C3 catalyzes the conversion of weak androgens and estrogens to their more potent forms and is also involved in prostaglandin metabolism, thereby promoting cancer cell proliferation and survival. **Akr1C3-IN-14**, by inhibiting AKR1C3, presents a promising tool for cancer research and therapeutic development. These application notes provide detailed protocols for the solubilization and experimental use of **Akr1C3-IN-14**.

Physicochemical and Potency Data

A summary of the key quantitative data for **Akr1C3-IN-14** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₁ BrN ₂ O ₄	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	445.31 g/mol	--INVALID-LINK--
IC ₅₀ against AKR1C3	0.122 µM	--INVALID-LINK--, --INVALID-LINK--
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from similar compounds
Storage Conditions	Store as a solid at -20°C	--INVALID-LINK--, --INVALID-LINK--

Experimental Protocols

Preparation of Akr1C3-IN-14 Stock Solution

Objective: To prepare a high-concentration stock solution of **Akr1C3-IN-14** for use in various in vitro experiments.

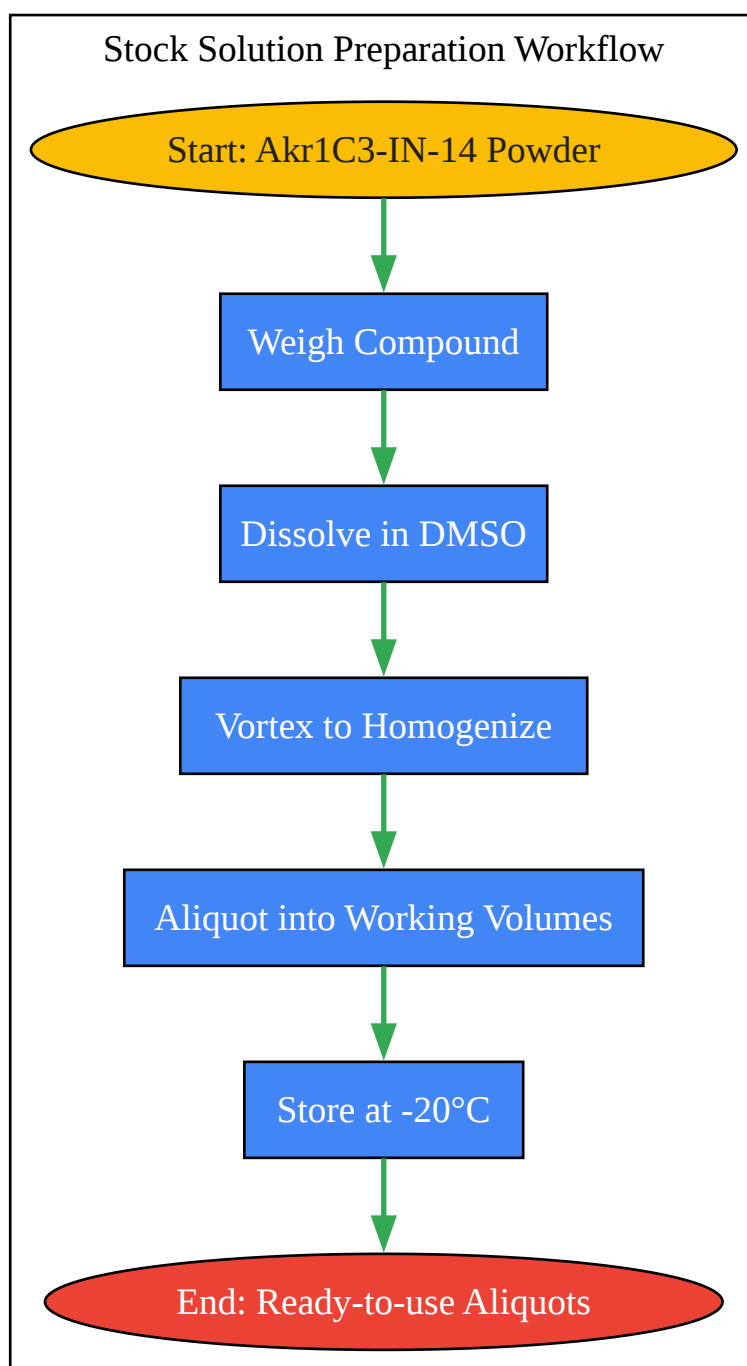
Materials:

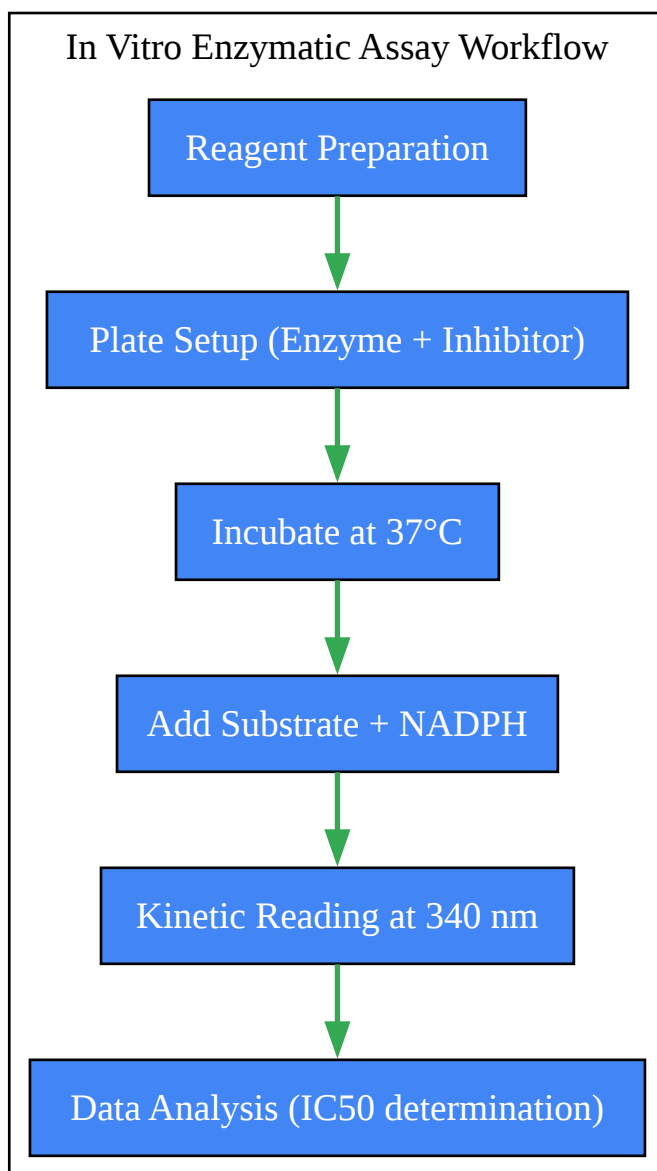
- **Akr1C3-IN-14** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

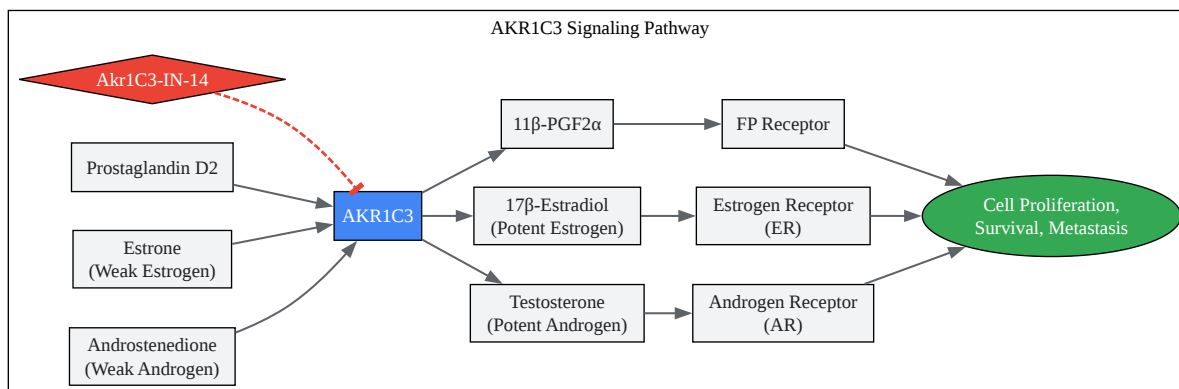
Protocol:

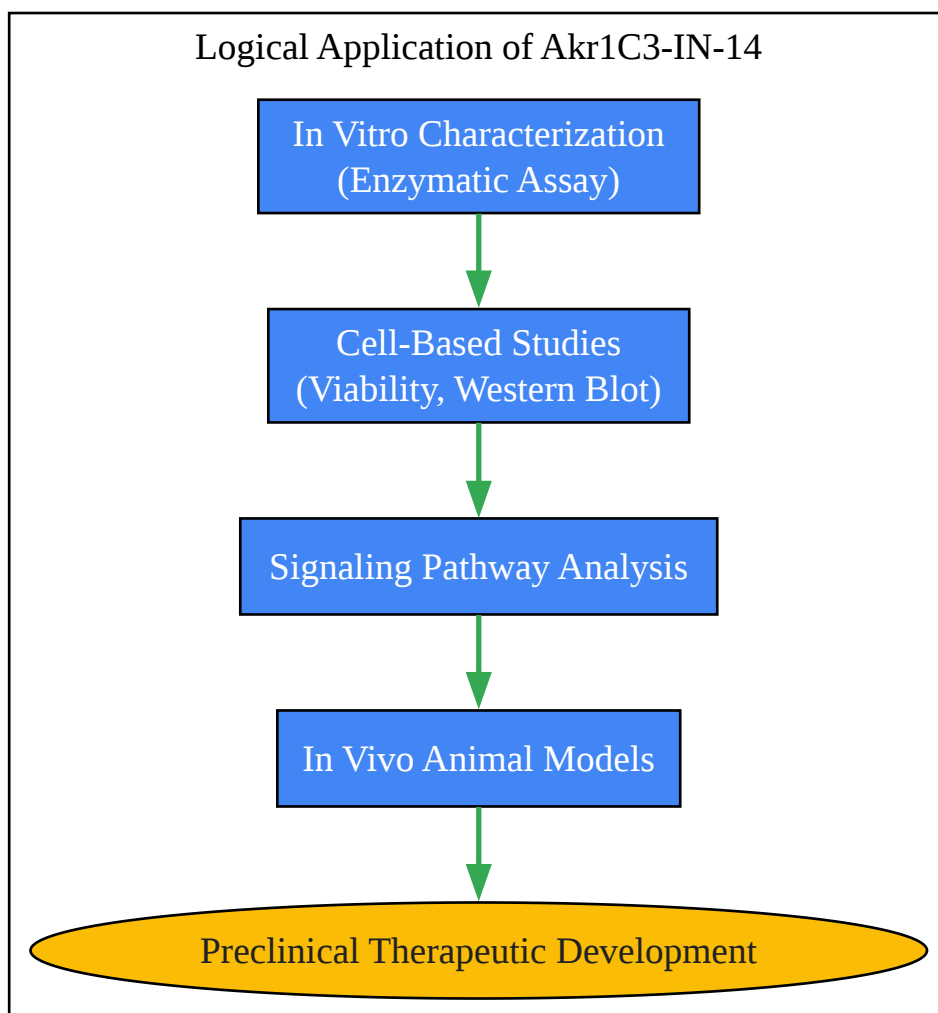
- Calculation of Mass for a 10 mM Stock Solution:
 - The molecular weight of **Akr1C3-IN-14** is 445.31 g/mol .

- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 445.31 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.4531 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 4.45 mg of **Akr1C3-IN-14** powder into the tared tube. Record the exact weight.
- Dissolving the Compound:
 - Calculate the precise volume of DMSO needed based on the actual weight of the compound to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 445.31 \text{ (g/mol)}] / 10 \text{ (mmol/L)} \times (1 \text{ L} / 1000 \text{ mL})$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Akr1C3-IN-14** powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but be cautious of the compound's temperature sensitivity.
- Aliquoting and Storage:
 - To prevent multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C, protected from light. Under these conditions, the stock solution is expected to be stable for several months.









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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com